

Proper Disposal of Formoterol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Formoterol*

Cat. No.: *B127741*

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For Immediate Implementation: This document provides essential safety and logistical guidance for the proper disposal of **formoterol**, a potent long-acting beta-agonist. Adherence to these procedures is critical to ensure personnel safety, environmental protection, and regulatory compliance. This guide is intended for researchers, scientists, and drug development professionals who handle **formoterol** in a laboratory setting.

Hazard Assessment and Regulatory Context

Formoterol, specifically **formoterol** fumarate dihydrate, is classified as a toxic solid (UN 2811) and is recognized as being harmful to aquatic life with long-lasting effects.[1][2] Improper disposal can lead to environmental contamination and potential harm to ecosystems. The substance is not readily biodegradable, underscoring the need for controlled and thorough disposal methods.[3] Disposal procedures must comply with local, state, and federal regulations for hazardous waste.[2][4]

Personal Protective Equipment (PPE)

Before initiating any disposal procedures, all personnel must be equipped with the appropriate personal protective equipment to prevent exposure. This includes:

- **Respiratory Protection:** A dust respirator or an isolating breathing apparatus is necessary to prevent inhalation of **formoterol** particles.[1]
- **Hand Protection:** Nitrile or neoprene gloves are required to prevent skin contact.[1]

- Eye Protection: Safety goggles should be worn to protect against accidental splashes or dust.[\[1\]](#)
- Body Protection: A lab coat or other protective clothing is mandatory.[\[1\]](#)

Step-by-Step Disposal Protocol for Formoterol Waste

This protocol outlines the approved method for the disposal of pure **formoterol**, contaminated labware, and expired inhaler products.

For Pure **Formoterol** and Heavily Contaminated Waste:

- Segregation: Isolate all **formoterol** waste from general and non-hazardous laboratory waste. This includes expired bulk powder, unused formulations, and any materials heavily saturated with the compound.
- Containerization: Place the **formoterol** waste in a designated, leak-proof, and clearly labeled hazardous waste container. The label should include "Hazardous Waste," "Toxic," and the chemical name "**Formoterol**."
- Incineration: The designated and approved method for the disposal of **formoterol** is through a chemical incinerator equipped with an afterburner and a scrubber.[\[1\]](#) This high-temperature destruction ensures the complete breakdown of the active pharmaceutical ingredient.
- Waste Pickup: Arrange for a licensed hazardous waste disposal service to collect the container for transport to a permitted incineration facility.

For **Formoterol**-Containing Inhalers (Aerosol and Dry Powder):

- Do Not Puncture or Incinerate in the Lab: Aerosol canisters are pressurized and can explode if punctured or exposed to high heat.[\[2\]](#)
- Segregation: Collect expired or unused **formoterol** inhalers in a separate, designated container.

- **Pharmaceutical Take-Back Programs:** The preferred method for disposing of inhalers is through a pharmaceutical take-back program. Many pharmacies and waste management facilities offer this service.
- **Hazardous Waste Disposal:** If a take-back program is unavailable, the inhalers should be treated as hazardous waste and sent for incineration through a licensed disposal service. Plastic inhalation devices, once emptied, may be managed as non-hazardous pharmaceutical waste, but the canister itself is considered hazardous.

For Minimally Contaminated Labware (e.g., glassware, spatulas):

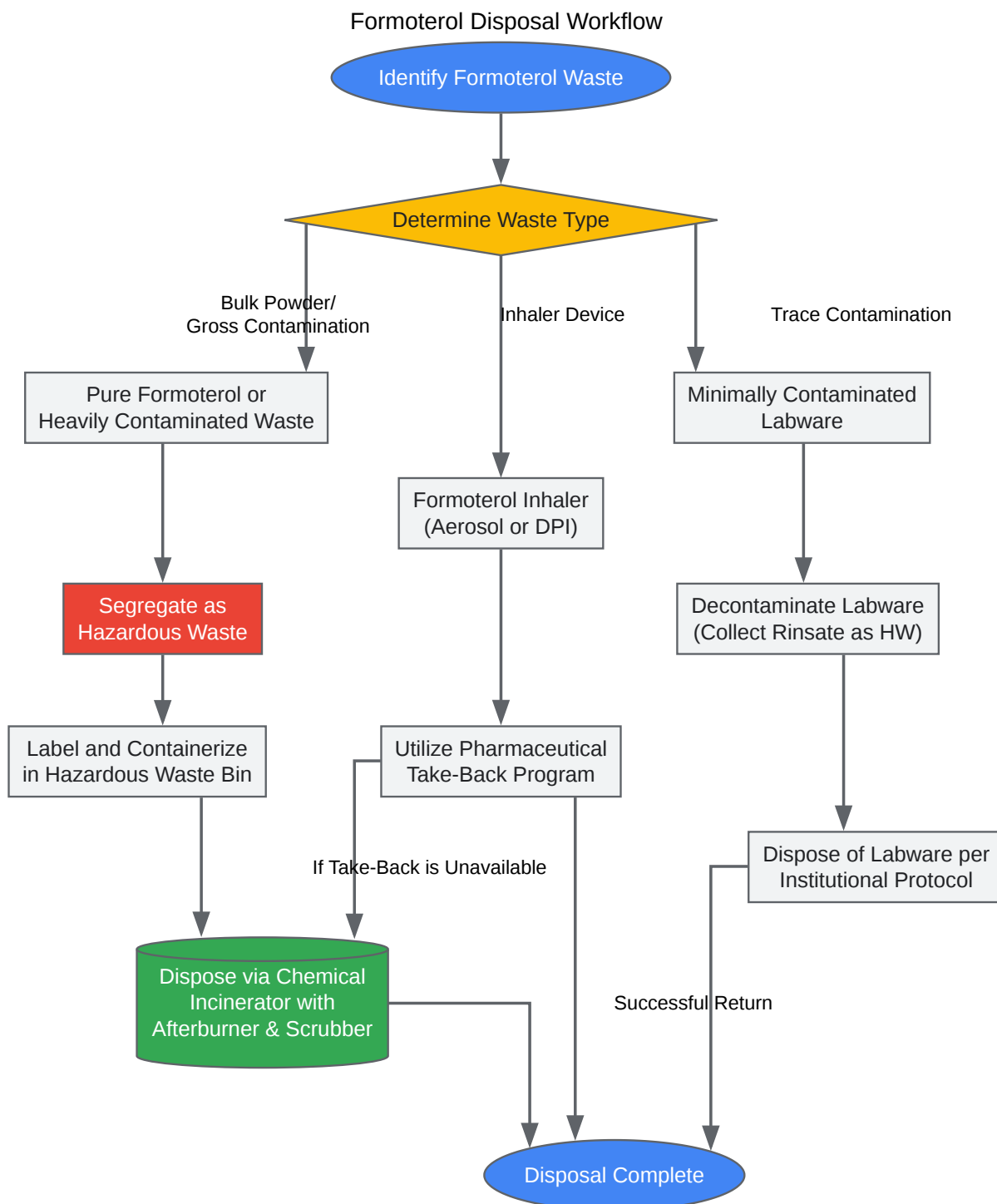
- **Decontamination:** If possible and safe, rinse the labware with a suitable solvent to remove residual **formoterol**. The rinsate must be collected and disposed of as hazardous waste via chemical incineration.
- **Disposal:** After decontamination, the labware can typically be washed and reused. If disposal is necessary, it should be placed in the appropriate laboratory waste stream according to institutional protocols.

Data Summary for Disposal and Safety

Parameter	Specification	Source
UN Number	2811	[1]
Proper Shipping Name	TOXIC SOLID, ORGANIC, N.O.S. (Formoterol fumarate dihydrate)	[1]
Primary Disposal Method	Chemical Incinerator with Afterburner and Scrubber	[1]
Environmental Hazard	Harmful to aquatic life with long-lasting effects	[1][2]
Biodegradability	Not readily biodegradable	[3]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **formoterol**-containing materials.



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Caption: Decision tree for the safe disposal of **formoterol** waste.

Disclaimer: This guidance is for informational purposes. Always consult your institution's Environmental Health and Safety (EHS) department and adhere to all applicable local, state, and federal regulations.

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